

A Technical Guide to the Spectral Analysis of Terpin Hydrate

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Compound of Interest

Compound Name: *Terpin*

Cat. No.: *B1216090*

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This in-depth technical guide provides a comprehensive overview of the spectral data for **terpin** hydrate (cis-p-menthane-1,8-diol monohydrate), a well-known expectorant. This document presents nuclear magnetic resonance (NMR), infrared (IR) spectroscopy, and mass spectrometry (MS) data in a structured format, accompanied by detailed experimental protocols. The logical workflow of spectral analysis and the fragmentation pathways are visualized through diagrams to facilitate a deeper understanding of the molecular structure and behavior of **terpin** hydrate.

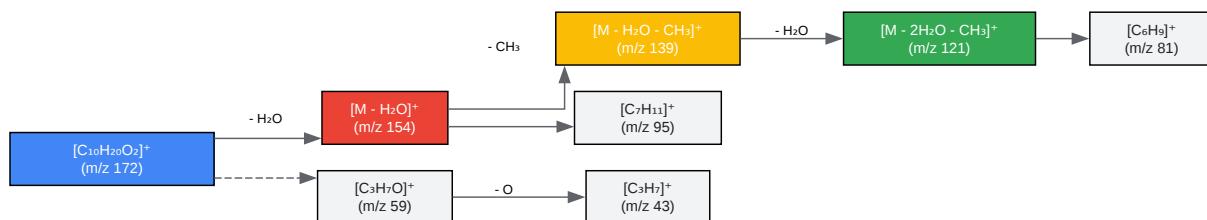
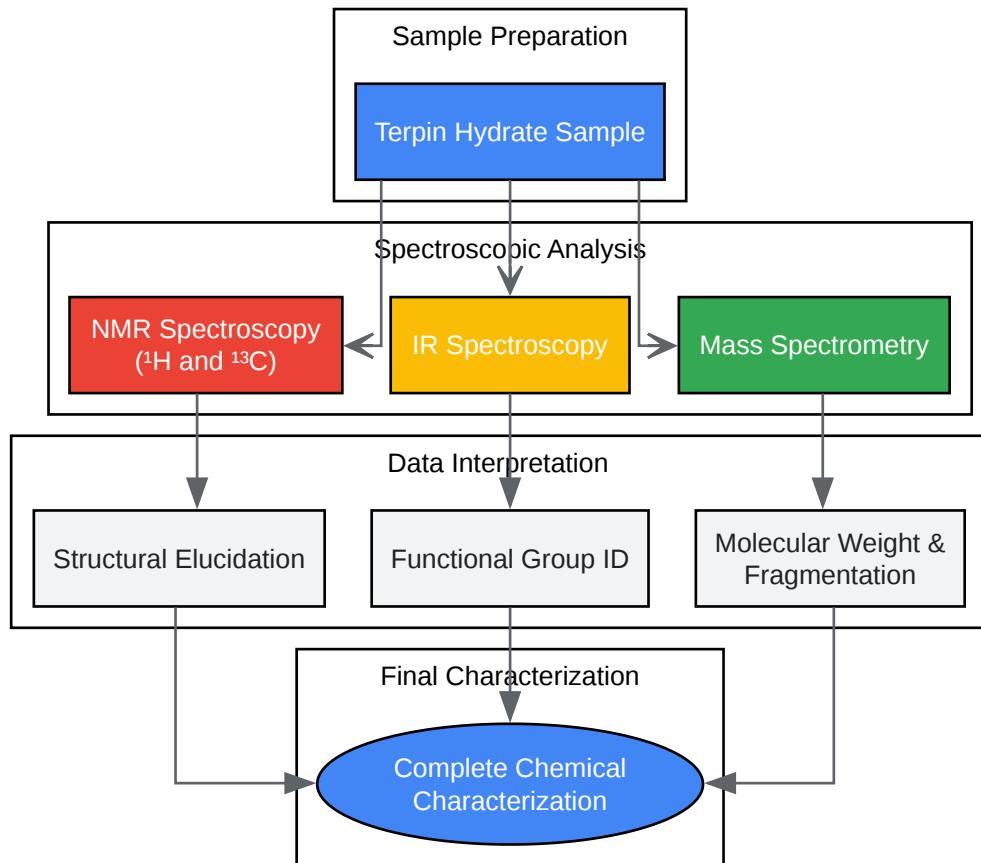
Introduction

Terpin hydrate has a long history of use in pharmaceutical formulations for its expectorant properties, aiding in the loosening of mucus and relieving congestion associated with respiratory conditions.^[1] A thorough understanding of its chemical structure and purity is paramount for its application in drug development and research. Spectroscopic techniques are indispensable tools for the structural elucidation and characterization of pharmaceutical compounds. This guide focuses on the key spectroscopic methods used to analyze **terpin** hydrate: NMR spectroscopy (¹H and ¹³C), IR spectroscopy, and mass spectrometry.

Chemical Structure

The chemical structure of **terpin** hydrate, with a systematic numbering of carbon and hydrogen atoms, is provided below. This numbering is used for the assignment of signals in the NMR

spectra.



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References

- 1. Welcome to the NIST WebBook [webbook.nist.gov]
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